

# A Comprehensive Technical Guide to the Physicochemical Properties of 7-Oxoheptanoic Acid

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## Compound of Interest

Compound Name: 7-Oxoheptanoic acid

Cat. No.: B1201895

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **7-oxoheptanoic acid**, a medium-chain keto fatty acid. Due to the limited availability of experimentally determined data in peer-reviewed literature, this document combines computed data from reputable chemical databases with data from structurally similar compounds to offer a comprehensive profile. Furthermore, it outlines detailed experimental protocols for the determination of key physicochemical parameters and presents relevant biological context and experimental workflows.

## Core Physicochemical Properties

**7-Oxoheptanoic acid**, also known as 7-ketoheptanoic acid or pimelic semialdehyde, is a bifunctional molecule containing both a terminal carboxylic acid and a ketone group.<sup>[1]</sup> Its structure lends itself to a variety of chemical modifications, making it a molecule of interest in synthetic chemistry and drug development.

## General and Computed Properties

The fundamental properties of **7-oxoheptanoic acid** are summarized in the table below. These values are primarily sourced from computational models and chemical databases.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	144.17 g/mol	PubChem[1]
IUPAC Name	7-oxoheptanoic acid	PubChem[1]
CAS Number	35923-65-0	PubChem[1]
Canonical SMILES	C(CCC=O)CCC(=O)O	PubChem[1]
InChI Key	OOFMTFUTWFAVGC-UHFFFAOYSA-N	PubChem[1]
Topological Polar Surface Area	54.4 Å <sup>2</sup>	PubChem[1]
XLogP3 (Computed)	0.4	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	6	PubChem[1]

## Experimental and Estimated Physical Properties

Direct experimental values for several key physical properties of **7-oxoheptanoic acid** are not readily available in the literature. The following table includes data for the closely related isomer, 6-oxoheptanoic acid, to provide an estimate. It is crucial to note that these values are for a structural isomer and should be used as an approximation.

Property	Value (6-oxoheptanoic acid)	Source
Melting Point	34-36 °C	ChemSynthesis
Boiling Point	138-140 °C at 1.5 mmHg	ChemSynthesis
Density	1.059 g/mL	ChemSynthesis

## Experimental Protocols

To facilitate rigorous research, this section provides detailed methodologies for the experimental determination of key physicochemical properties of **7-oxoheptanoic acid**.

### Melting Point Determination

The melting point is a fundamental indicator of a compound's purity.

Methodology:

- **Sample Preparation:** A small, dry sample of crystalline **7-oxoheptanoic acid** is finely powdered and packed into a capillary tube.
- **Apparatus:** A calibrated melting point apparatus is utilized.
- **Heating:** The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.
- **Observation:** The temperature at which the first liquid appears and the temperature at which the last crystal melts are recorded to define the melting range. A narrow range ( $\leq 1$  °C) suggests high purity.

### Aqueous Solubility Determination

Methodology:

- **Equilibration:** An excess amount of **7-oxoheptanoic acid** is added to a known volume of water or a buffer of a specific pH in a sealed container. The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to reach equilibrium.
- **Phase Separation:** The undissolved solid is separated from the solution via centrifugation and/or filtration.
- **Quantification:** The concentration of **7-oxoheptanoic acid** in the clear supernatant is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC) after derivatization.

## Acid Dissociation Constant (pKa) Determination

The pKa value is a measure of the acidity of the carboxylic acid group.

Methodology: Potentiometric Titration

- **Solution Preparation:** A precise concentration of **7-oxoheptanoic acid** is dissolved in a suitable solvent (e.g., water or a water/co-solvent mixture).
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH) while the pH is continuously monitored with a calibrated pH meter.
- **Data Analysis:** A titration curve is constructed by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

## Octanol-Water Partition Coefficient (LogP) Determination

LogP is a measure of a compound's lipophilicity.

Methodology: Shake-Flask Method

- **Phase Saturation:** n-Octanol is saturated with water, and water is saturated with n-octanol.
- **Partitioning:** A known amount of **7-oxoheptanoic acid** is dissolved in one of the phases. This solution is then mixed with a known volume of the other phase and shaken vigorously for a set period to allow for partitioning.
- **Phase Separation and Quantification:** The two phases are separated, and the concentration of the analyte in each phase is determined by a suitable analytical method (e.g., HPLC or GC).
- **Calculation:** The partition coefficient (P) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of P.

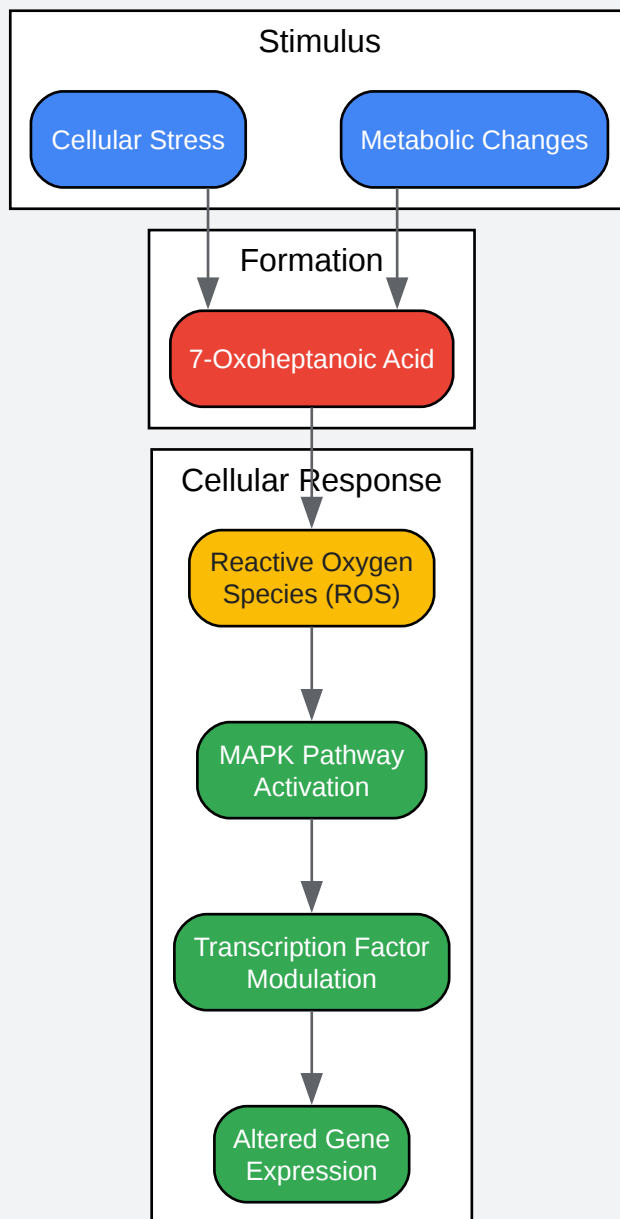
## Biological Context and Experimental Workflows

**7-Oxoheptanoic acid** is described as a medium-chain fatty acid that can be produced from the oxidation of cholesterol. It is suggested to be involved in the regulation of gene expression and can be oxidized to form reactive oxygen species (ROS), which can lead to oxidative damage. This hints at its potential role in cellular signaling related to metabolism and oxidative stress.

## Hypothetical Signaling Pathway

Based on its described biological activities, a hypothetical signaling pathway involving **7-oxoheptanoic acid** can be conceptualized. In this model, cellular stressors or metabolic changes lead to the formation of **7-oxoheptanoic acid**, which in turn contributes to an increase in intracellular ROS. This oxidative stress can then activate downstream signaling cascades, such as the MAPK pathway, leading to the modulation of transcription factors and ultimately altering gene expression related to cellular stress responses and apoptosis.

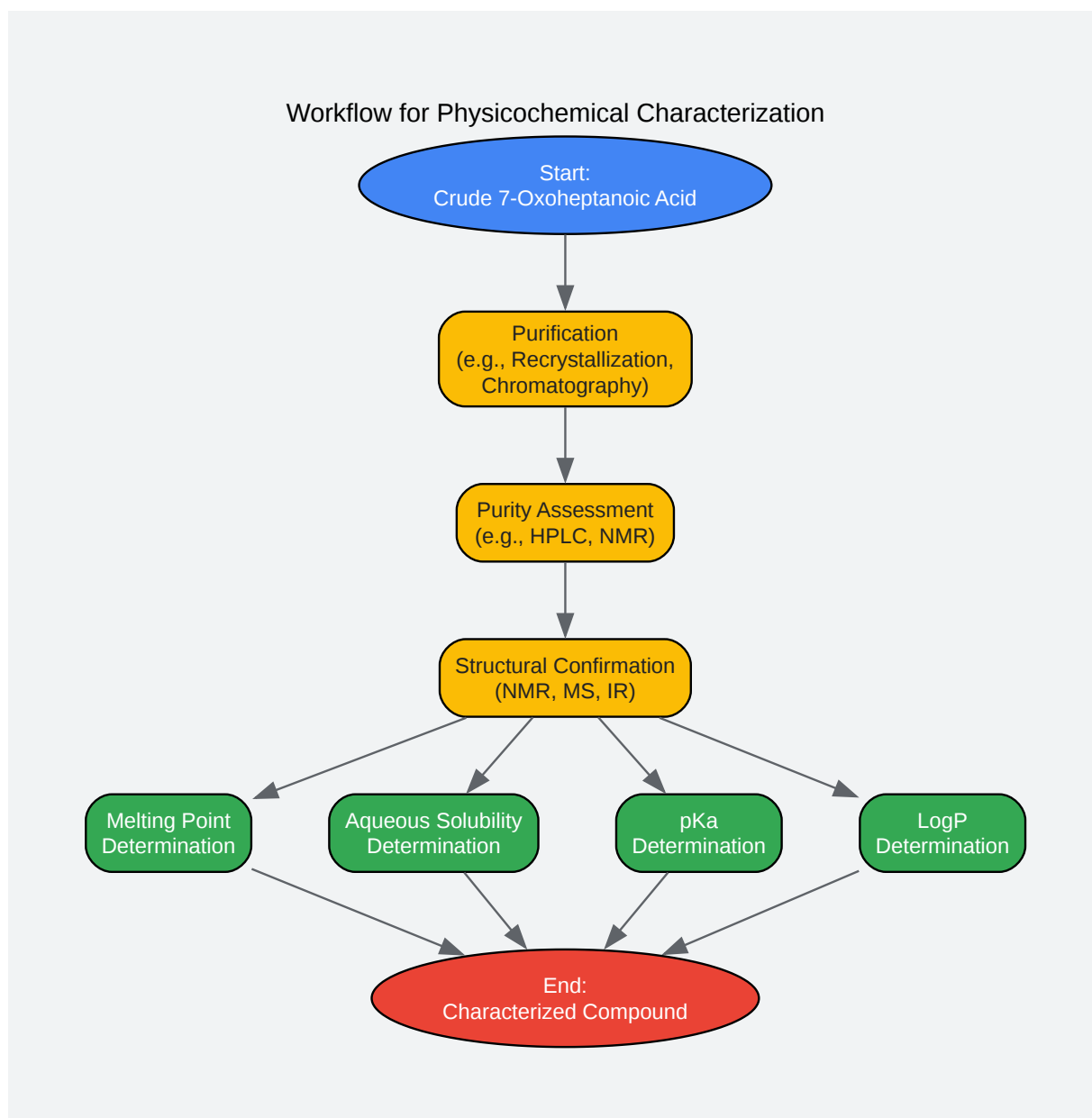
## Hypothetical Signaling Pathway of 7-Oxoheptanoic Acid

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Caption: Hypothetical signaling cascade initiated by **7-oxoheptanoic acid**.

## Experimental Workflow for Physicochemical Characterization

A systematic workflow is essential for the comprehensive characterization of a research compound like **7-oxoheptanoic acid**. This involves initial purity assessment followed by the determination of its key physicochemical properties.

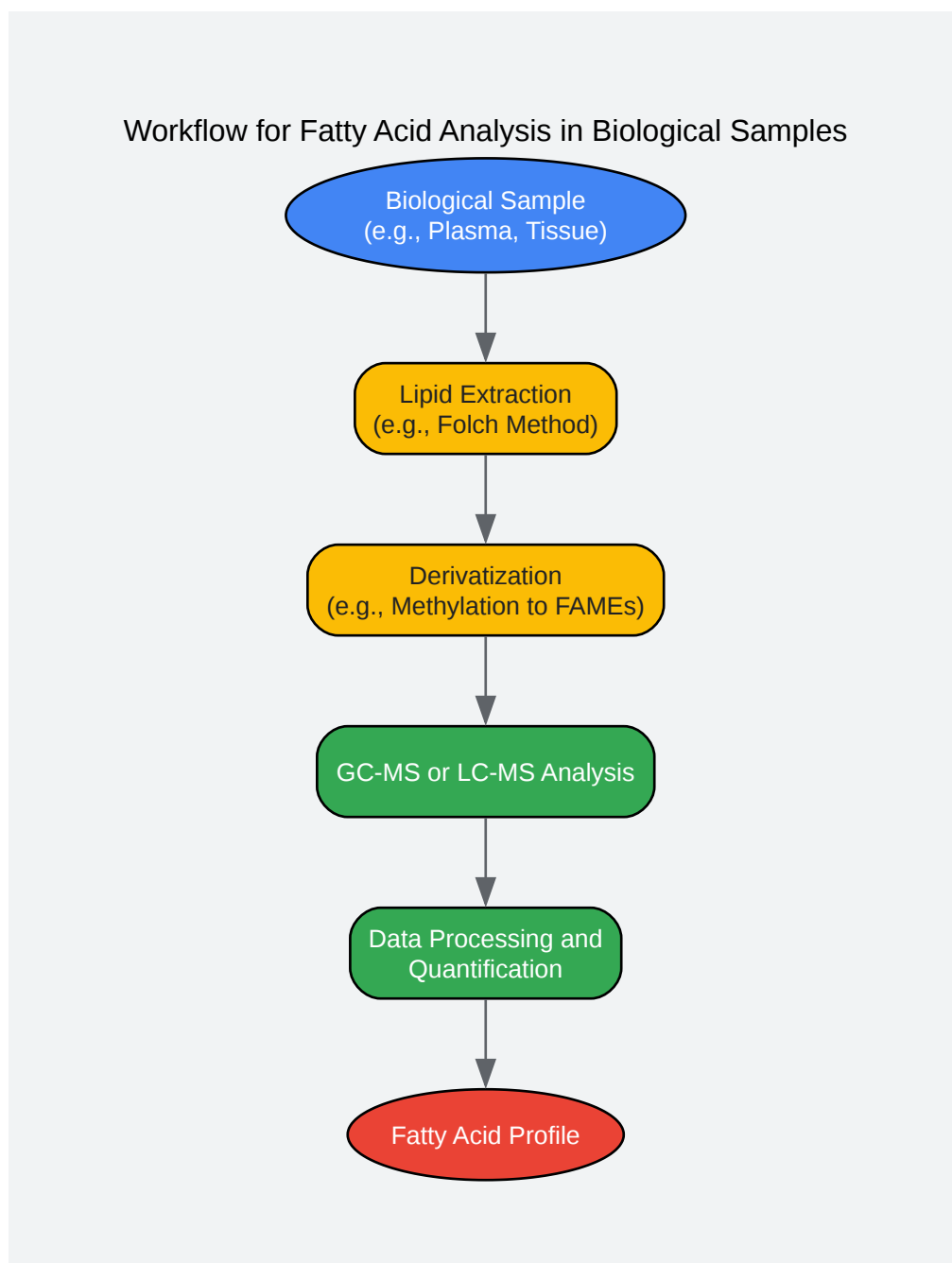


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Caption: A typical workflow for the purification and physicochemical analysis.

## Experimental Workflow for Fatty Acid Analysis

To study the metabolic fate or quantify the presence of **7-oxoheptanoic acid** in biological samples, a common workflow involves extraction, derivatization, and chromatographic analysis.





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Caption: Standard procedure for analyzing fatty acids from biological matrices.

## Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **7-oxoheptanoic acid** is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be observed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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## References

- 1. 7-Oxoheptanoic acid | C<sub>7</sub>H<sub>12</sub>O<sub>3</sub> | CID 169732 - PubChem [pubchem.ncbi.nlm.nih.gov]
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